

Essential Safety and Disposal Guidance for MRS1186

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Compound of Interest

Compound Name: MRS1186

Cat. No.: B15571914

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Disclaimer: A specific Safety Data Sheet (SDS) for **MRS1186** (CAS No. 183721-03-1) was not publicly available at the time of this writing. The following information is based on general laboratory safety principles for handling research-grade chemical compounds. It is imperative to obtain the official SDS from your chemical supplier and consult with your institution's Environmental Health and Safety (EHS) department for definitive disposal procedures. This document serves as a supplementary guide and does not replace official protocols.

MRS1186 is a potent and selective antagonist for the human Adenosine A3 receptor (hA3AR) and should be handled with care by trained professionals in a laboratory setting.^{[1][2]} Proper disposal is crucial to ensure personnel safety and environmental protection.

General Safety and Handling Precautions

Given the lack of specific hazard data, a conservative approach to handling **MRS1186** is recommended. Assume the compound is potentially hazardous upon contact, inhalation, or ingestion.

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including a lab coat, safety glasses with side shields, and chemical-resistant gloves.
- **Ventilation:** Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to minimize the risk of inhalation.

- **Avoid Contact:** Prevent direct contact with skin, eyes, and mucous membranes. In case of accidental contact, flush the affected area with copious amounts of water for at least 15 minutes and seek medical attention.
- **Contamination:** Prevent the contamination of personal items and work surfaces. Clean any spills promptly, following your institution's established procedures for chemical spills.

Chemical and Physical Properties of MRS1186

The following data has been compiled from chemical supplier websites and should be confirmed with the official SDS.

Property	Value
Chemical Formula	C ₁₆ H ₁₂ ClN ₅ O ₂
Molecular Weight	341.75 g/mol [1]
CAS Number	183721-03-1[1]
Biological Activity	Potent and selective human Adenosine A3 receptor (hA3AR) antagonist with a K _i of 7.66 nM.[1][2]
Storage (Solid)	Store lyophilized at -20°C, keeping it desiccated. Stable for up to 36 months under these conditions.[1]
Storage (Solution)	Store solutions at -20°C and use within one month to maintain potency. It is recommended to aliquot to prevent multiple freeze-thaw cycles. [1]

Procedural Guidance for Disposal

The following is a general, step-by-step protocol for the disposal of a research chemical like **MRS1186** in the absence of specific instructions from an SDS. This protocol must be adapted to comply with your local and institutional regulations.

Experimental Protocol: General Disposal of a Research Chemical

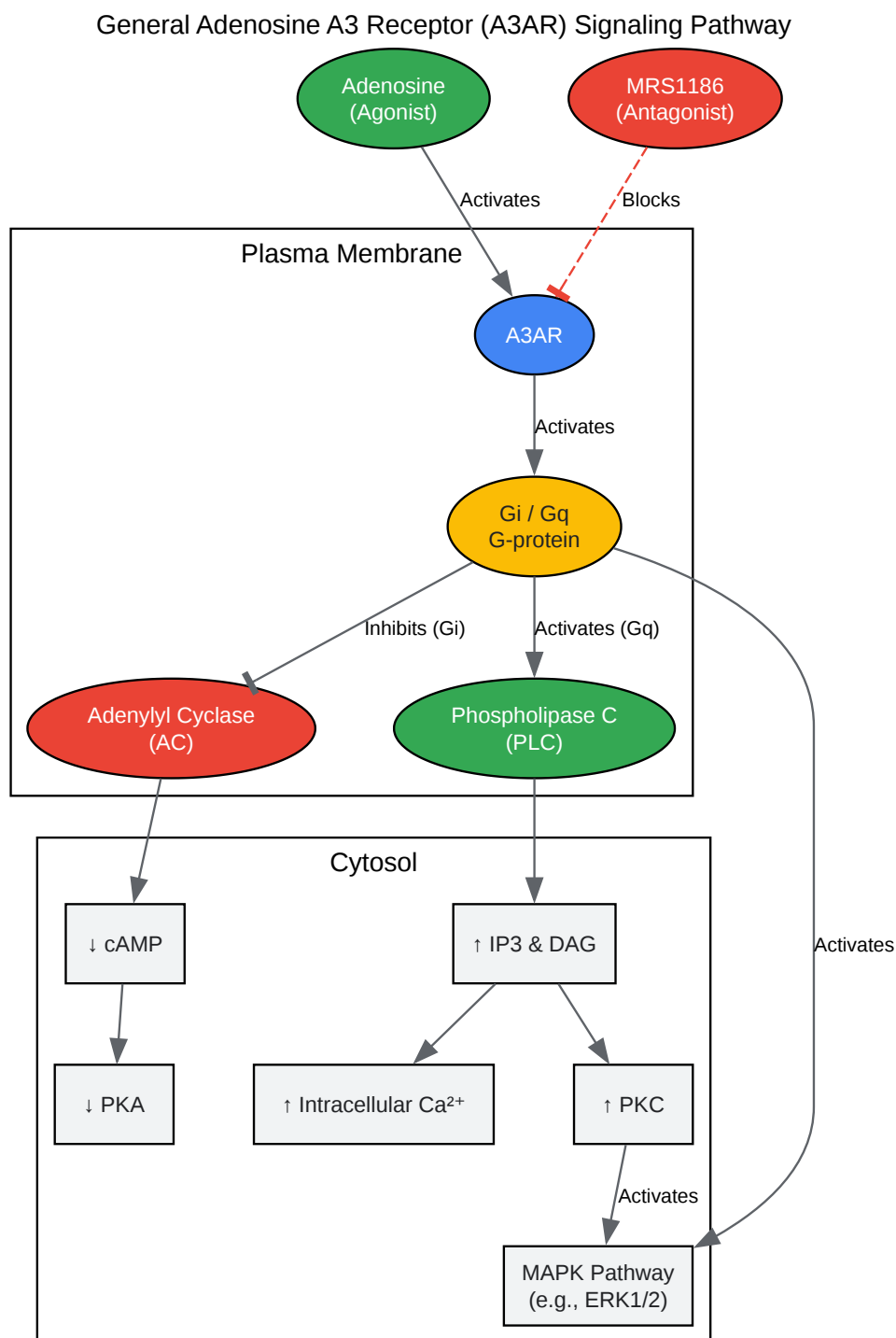
- Waste Identification and Classification:
 - Treat all **MRS1186** waste (pure compound, solutions, and contaminated labware) as hazardous chemical waste unless confirmed otherwise by an official SDS and your EHS department.[\[3\]](#)
- Segregation of Waste:
 - Do not mix **MRS1186** waste with other chemical waste streams unless compatibility is confirmed.
 - Segregate solid waste (e.g., contaminated gloves, weigh boats, pipette tips) from liquid waste (e.g., unused solutions, solvent rinsates).
 - Keep halogenated and non-halogenated solvent waste separate if applicable.
- Containerization:
 - Use only approved, chemically compatible, and leak-proof containers for waste accumulation.[\[4\]](#)
 - Ensure containers are in good condition and have secure, tight-fitting lids.
 - Do not overfill containers; a general rule is to fill to no more than 80% capacity to allow for vapor expansion and prevent spills.
- Labeling:
 - Label the waste container clearly and accurately as soon as the first drop of waste is added.[\[5\]](#)
 - The label should include:
 - The words "Hazardous Waste".

- The full chemical name: "**MRS1186**".
- The CAS Number: "183721-03-1".
- An accurate list of all constituents, including solvents and their approximate percentages.
- The accumulation start date.
- The name and contact information of the generating researcher or lab.
- Storage of Waste:
 - Store waste containers in a designated Satellite Accumulation Area (SAA) that is at or near the point of generation.[\[4\]](#)
 - The storage area should be secure, well-ventilated, and have secondary containment to capture any potential leaks.
 - Ensure incompatible waste types are segregated within the SAA.
- Requesting Disposal:
 - Once the waste container is full or has been in accumulation for the maximum time allowed by your institution (e.g., 6-12 months), submit a chemical waste pickup request to your EHS department.[\[5\]](#)[\[6\]](#)
 - Follow your institution's specific online or paper-based request procedure.

Visualizations

Adenosine A3 Receptor Signaling Pathway

MRS1186 acts as an antagonist at the Adenosine A3 Receptor (A3AR), which is a G protein-coupled receptor (GPCR). Its activation can trigger multiple downstream signaling cascades. As an antagonist, **MRS1186** would block these effects.



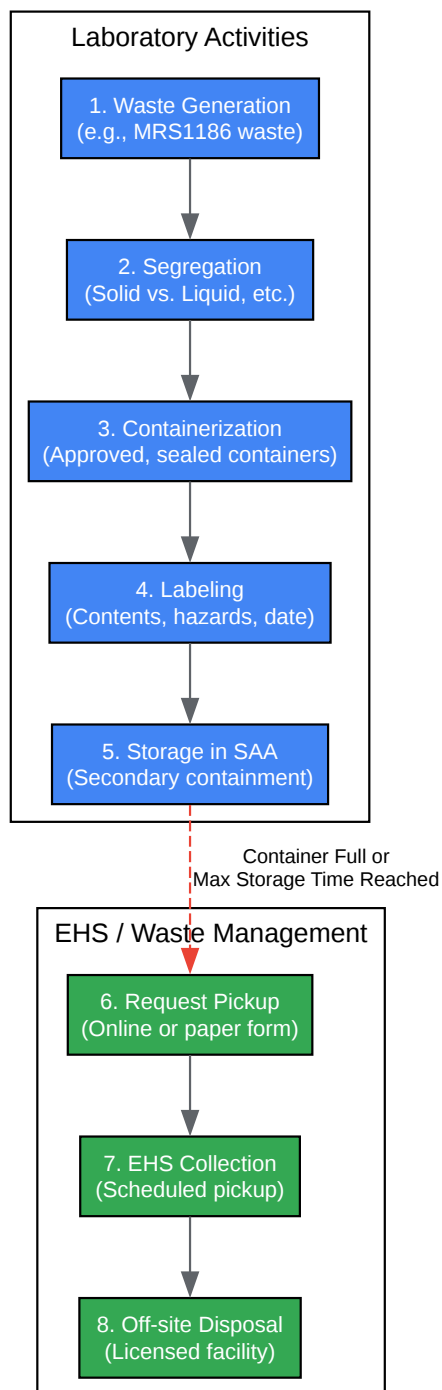
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Caption: General signaling pathways of the Adenosine A3 Receptor (A3AR).^{[7][8][9][10]}

General Laboratory Chemical Waste Disposal Workflow

This diagram outlines the standard procedure for managing chemical waste from generation to disposal.

General Laboratory Chemical Waste Disposal Workflow



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Caption: Standard workflow for chemical waste disposal in a laboratory setting.[4][11]

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